

Koavone as a tool for studying protein-protein interactions

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Compound of Interest

Compound Name: Koavone
Cat. No.: B1176428

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Koavone: A Comprehensive Review of its Applications

Initial research indicates that **Koavone** is not utilized as a tool for studying protein-protein interactions. Instead, it is consistently identified across chemical and fragrance industry sources as a synthetic aroma chemical prized for its unique scent profile.

Koavone is characterized by a soft, powdery, and woody-violet aroma, often compared to the scent of orris root.^[1] It is a colorless to pale yellow liquid at room temperature and is manufactured by International Flavors & Fragrances (IFF).^[2] Its chemical name is 3,4,5,6,6-Pentamethylhept-3-en-2-one (and its isomers).^[3]

Primary Applications in the Fragrance Industry

The principal use of **Koavone** is as an ingredient in perfumes, cosmetics, soaps, candles, and air fresheners.^[2] Perfumers value **Koavone** for its ability to impart a refined, elegant, and long-lasting floral and woody character to fragrance compositions.^{[1][4]} It is particularly effective in creating or enhancing violet, iris, and orris notes, and it blends well with other fragrance components like ionones and musks.^{[1][2]}

Specific applications within the fragrance industry include:

- Fine Fragrances: Used to create sophisticated floral and woody accords, often serving as a modern replacement for methyl ionones due to its superior diffusion and stability.[4]
- Personal Care Products: Incorporated into soaps, lotions, and detergents to add a luxurious and creamy floral-woody scent.[1][5]
- Home Fragrance: Employed in candles and diffusers to create a gentle and elegant ambiance.[1]

Due to the exclusive application of **Koavone** in the fragrance industry, there is no scientific literature or experimental data available to support its use as a tool for studying protein-protein interactions. Consequently, the creation of detailed application notes, experimental protocols, quantitative data tables, and signaling pathway diagrams for this purpose is not possible.

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